

# Standard Operating Procedure: Safe Handling of Peceleganan

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## Compound of Interest

Compound Name: *Peceleganan*

Cat. No.: *B12727038*

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This document provides essential safety and logistical information for the handling and disposal of **Peceleganan**, a potent, investigational kinase inhibitor. Adherence to these procedures is mandatory for all laboratory personnel.

## Hazard Identification and Risk Assessment

**Peceleganan** is a fine, crystalline powder with high biological activity. Primary hazards include:

- **High Acute Toxicity:** Potentially hazardous upon inhalation, ingestion, or skin contact.
- **Respiratory Irritant:** Airborne particles can cause severe respiratory tract irritation.
- **Ocular and Dermal Irritant:** Direct contact with eyes or skin may cause irritation or chemical burns.

Due to these risks, all handling of **Peceleganan** powder must be conducted within a certified chemical fume hood or a Class II biological safety cabinet.

## Personal Protective Equipment (PPE)

The following table outlines the minimum PPE requirements for handling **Peceleganan**. Additional protection may be required based on a specific risk assessment.

Table 1: PPE Requirements for Handling **Peceleganan**

Task	Gloves	Eye Protection	Respiratory Protection	Lab Coat/Gown
Handling Stock Solutions ( $\leq 10$ mM)	Double Nitrile Gloves	ANSI Z87.1 Rated Safety Glasses	Not Required (in fume hood)	Standard Lab Coat
Weighing Powder or Preparing Concentrated Solutions ( $> 10$ mM)	Double Nitrile Gloves	Chemical Splash Goggles	N95 or higher Respirator	Disposable Gown over Lab Coat
Waste Disposal (Active Compound)	Double Nitrile Gloves	Chemical Splash Goggles	N95 or higher Respirator	Disposable Gown over Lab Coat
General Lab Area (No Active Handling)	Not Required	Not Required	Not Required	Standard Lab Coat

## Operational Plan: Weighing and Solubilization Protocol

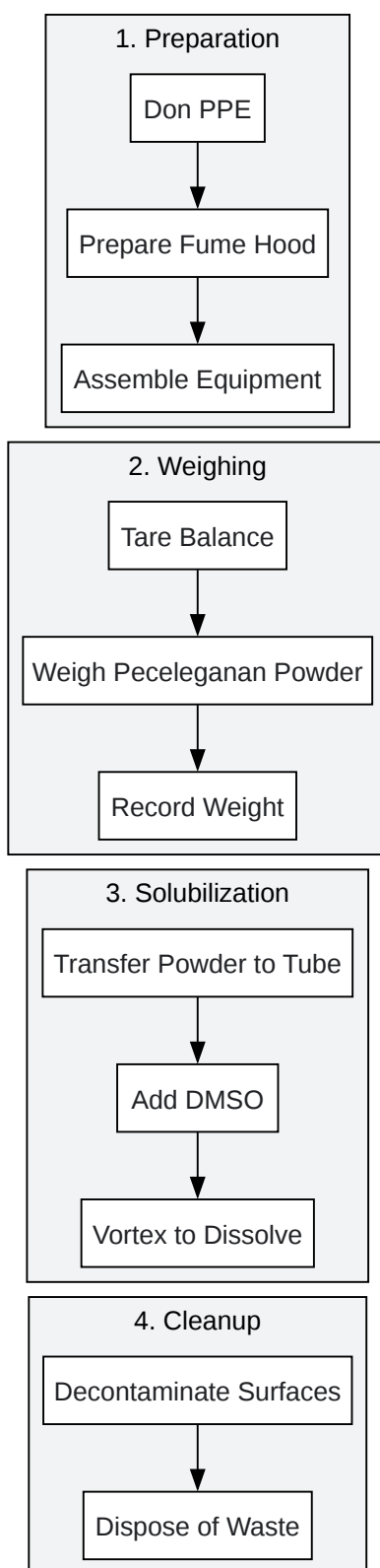
This protocol details the steps for preparing a 100 mM stock solution of **Peceleganan** in DMSO.

Experimental Protocol:

- Preparation:
  - Don all required PPE as specified in Table 1 for handling powder.
  - Designate a specific area within the chemical fume hood for the procedure.
  - Assemble all necessary equipment: analytical balance, weigh paper, micro-spatula, conical tube, and calibrated pipettes.

- Weighing:
  - Place a piece of weigh paper on the analytical balance and tare.
  - Carefully weigh the desired amount of **Peceleganan** powder using a clean micro-spatula.
  - Record the exact weight.
- Solubilization:
  - Carefully transfer the weighed powder into a pre-labeled conical tube.
  - Using a calibrated pipette, add the calculated volume of anhydrous DMSO to achieve a final concentration of 100 mM.
  - Cap the tube securely and vortex until the powder is completely dissolved.
- Post-Procedure:
  - Wipe down the spatula and work surface with a 70% ethanol solution.
  - Dispose of all contaminated disposables (weigh paper, pipette tips, gloves) in the designated **Peceleganan** waste container.

Workflow for **Peceleganan** Stock Solution Preparation



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Caption: Workflow for weighing and preparing **Peceleganan** stock solution.

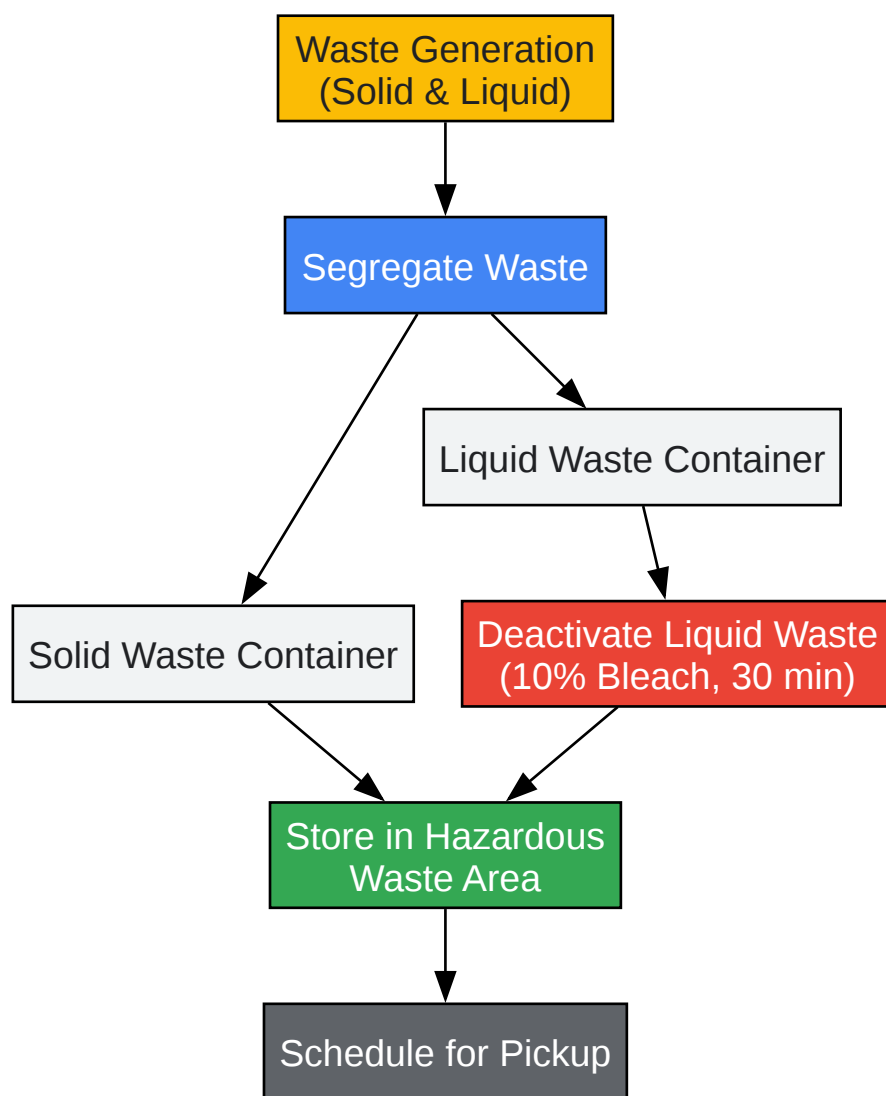
## Disposal Plan

All waste contaminated with **Peceleganan** must be treated as hazardous chemical waste.

Protocol for Waste Deactivation and Disposal:

- Segregation:
  - Use separate, clearly labeled waste containers for:
    - Solid Waste: Contaminated gloves, gowns, pipette tips, weigh paper.
    - Liquid Waste: Unused stock solutions, cell culture media containing **Peceleganan**.
- Deactivation (Liquid Waste):
  - Before disposal, all liquid waste containing **Peceleganan** must be deactivated.
  - Working in a fume hood, add a 10% bleach solution to the liquid waste to achieve a final bleach concentration of 1%.
  - Allow the mixture to sit for a minimum of 30 minutes to ensure complete deactivation.
- Disposal:
  - Place the sealed, deactivated liquid waste and the sealed solid waste containers into the designated hazardous waste accumulation area.
  - Follow all institutional guidelines for hazardous waste pickup and disposal.

Logical Flow for **Peceleganan** Waste Management



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